

An In-Depth Technical Guide to the Molecular Structure and Properties of Citrinin

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Citrinin is a mycotoxin produced by several species of fungi, including those from the genera Penicillium, Aspergillus, and Monascus. It is a common contaminant of stored grains, fruits, and other plant products, posing a potential health risk to humans and animals. This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, biosynthesis, and toxicological effects of citrinin. Detailed experimental protocols for its extraction and analysis are provided, along with a visualization of its key signaling pathways. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and food safety.

Molecular Structure and Physicochemical Properties

Citrinin is a polyketide mycotoxin with a complex chemical structure. Its systematic IUPAC name is (3R,4S)-4,6-dihydro-8-hydroxy-3,4,5-trimethyl-6-oxo-3H-2-benzopyran-7-carboxylic acid[1].

Chemical Structure

The chemical formula of **citrinin** is $C_{13}H_{14}O_{5}$, and it has a molecular weight of 250.25 g/mol [1]. The molecule possesses a planar structure with conjugated bonds, which contributes to its



autofluorescence[1].

Physicochemical Properties

Citrinin presents as lemon-yellow, disordered crystals that melt with decomposition at approximately 175-178.5°C[1]. It is sparingly soluble in water but demonstrates solubility in various organic solvents and alkaline solutions[2].

Table 1: Physicochemical Properties of Citrinin

Property	Value	References	
Molecular Formula	C13H14O5	[1]	
Molecular Weight	250.25 g/mol	[1]	
Melting Point	175-178.5 °C (decomposes)	[1]	
UV Absorption Maxima (in Methanol)	223, 251, 330 nm	[3]	
Fluorescence (HPLC-FLD)	Excitation: ~330-331 nm, Emission: ~500 nm	[4][5]	

Table 2: Solubility of Citrinin



Solvent	Solubility	References
Water	Sparingly soluble	[2]
Ethanol	~2 mg/mL	[3]
Methanol	Soluble	[6]
Acetonitrile	Soluble	[2]
Chloroform	Soluble	[2]
Dimethyl sulfoxide (DMSO)	~20 mg/mL	[3]
Dimethylformamide (DMF)	~20 mg/mL	[3]
Aqueous alkaline solutions (NaOH, Na ₂ CO ₃)	Soluble	[2]

Spectroscopic Data

Detailed spectroscopic data for **citrinin** is crucial for its identification and characterization. While extensive peak assignments for ¹H and ¹³C NMR and a detailed FT-IR peak table are not readily available in the public domain, the following provides a summary of available information.

Table 3: Spectroscopic Data for Citrinin

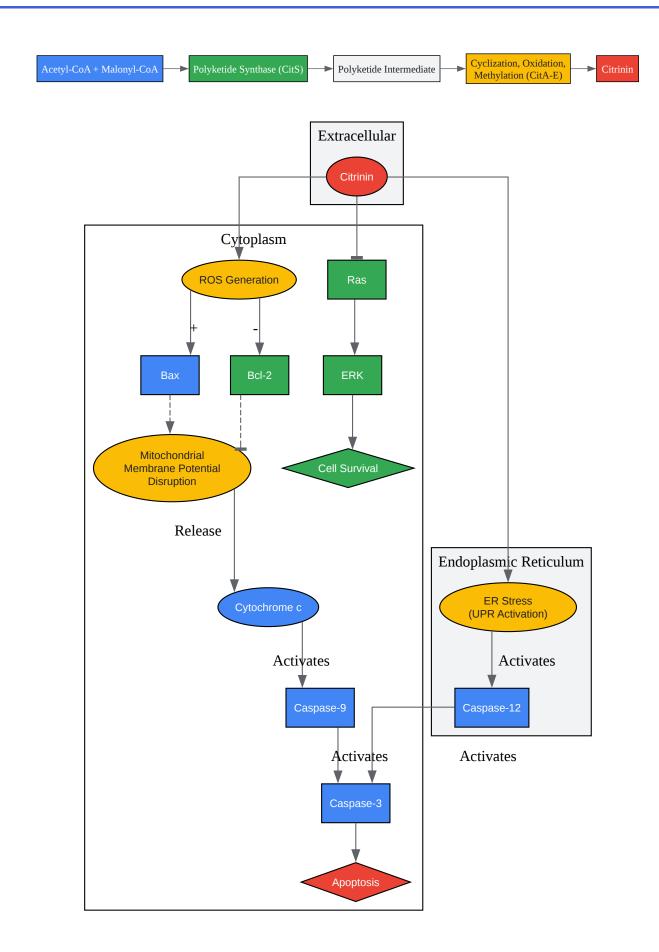


Technique	Solvent/Method	Key Features/Peaks	References
UV-Visible Spectroscopy	Methanol	λmax: 223, 251, 330 nm	[3]
Fluorescence Spectroscopy	HPLC Mobile Phase	Excitation: ~330-331 nm, Emission: ~500 nm	[4][5]
¹³ C NMR	CDCl3	A publicly available spectrum indicates characteristic peaks for the polyketide structure, but detailed assignments are not provided.	
FT-IR	KBr disc	A publicly available spectrum shows characteristic absorptions for hydroxyl, carbonyl, and aromatic functionalities, but a detailed peak list is not provided.	

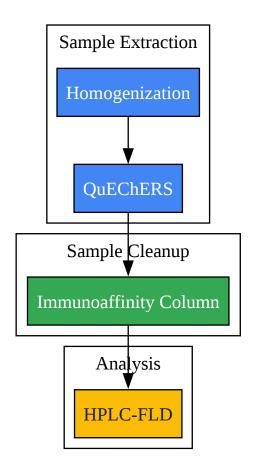
Biosynthesis of Citrinin

Citrinin is a secondary metabolite synthesized by fungi through the polyketide pathway. The biosynthesis involves a set of conserved genes, including citS, mrl1, mrl2, mrl4, mrl6, and mrl7. The process begins with the synthesis of a polyketide chain by a polyketide synthase, followed by a series of enzymatic modifications including cyclization, oxidation, and methylation to yield the final **citrinin** molecule. The exact biosynthetic pathway can vary slightly between different fungal species, such as Monascus and Penicillium/Aspergillus.









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